

NNC 05-2090 solubility issues in aqueous solutions

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Compound of Interest

Compound Name: NNC 05-2090

Cat. No.: B15579115

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Technical Support Center: NNC 05-2090

Welcome to the technical support center for **NNC 05-2090**. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot challenges related to the solubility of **NNC 05-2090** in aqueous solutions during experiments.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses common issues encountered when working with **NNC 05-2090**, with a focus on its solubility and preparation for in vitro and in vivo studies.

Q1: What is the solubility of **NNC 05-2090** in common laboratory solvents?

A1: **NNC 05-2090** is a hydrophobic compound with limited solubility in aqueous solutions. It is more readily soluble in organic solvents. The table below summarizes the available solubility data.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Solvent	Solubility	Concentration (mM)	Notes
DMSO	~100 mg/mL[4]	~221.73 mM	Ultrasonic treatment may be needed to achieve this concentration. It is recommended to use newly opened, anhydrous DMSO as the solvent is hygroscopic.[4]
Ethanol	<5.64 mg/mL[3] or to 13 mM	<12.5 mM or 13 mM	-
Acetonitrile	0.1-1 mg/mL	0.22-2.2 mM	-
Aqueous Solutions	Slightly soluble	-	Direct dissolution in aqueous buffers like PBS is not recommended.
10% DMSO / 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL[4]	≥ 5.54 mM	This formulation provides a clear solution suitable for in vivo use.[4]
10% DMSO / 90% Corn Oil	≥ 2.5 mg/mL[4]	≥ 5.54 mM	An alternative formulation for in vivo administration.[4]

Q2: I'm observing precipitation when I dilute my **NNC 05-2090** DMSO stock solution into my aqueous cell culture medium. What is happening and how can I prevent this?

A2: This phenomenon is often referred to as "solvent shock." **NNC 05-2090** is poorly soluble in aqueous environments. When a concentrated DMSO stock is rapidly diluted into an aqueous medium, the abrupt change in solvent polarity causes the compound to crash out of solution and form a precipitate.

Troubleshooting Steps to Prevent Precipitation:

- **Perform a Serial Dilution:** Instead of adding the concentrated stock directly to your final volume of media, create an intermediate dilution. First, dilute the DMSO stock in a small volume of pre-warmed (37°C) serum-free media or phosphate-buffered saline (PBS). Mix gently, and then add this intermediate dilution to the final volume of your complete culture medium.
- **Pre-warm Your Media:** Always use pre-warmed (37°C) cell culture media. Adding the compound to cold media will decrease its solubility.
- **Control the Final DMSO Concentration:** Keep the final concentration of DMSO in your culture medium as low as possible, ideally below 0.5%, as high concentrations can be toxic to cells.
- **Use a Solubilizing Agent:** For challenging applications, consider using a solubilizing agent like Sulfobutylether- β -cyclodextrin (SBE- β -CD), as described in the *in vivo* protocol below. This can enhance the aqueous solubility of **NNC 05-2090**.

Experimental Protocols

This section provides detailed methodologies for preparing and using **NNC 05-2090** in experimental settings.

Protocol 1: Preparation of NNC 05-2090 Stock Solution in DMSO

- **Materials:**
 - **NNC 05-2090** hydrochloride powder
 - Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- **Procedure:**
 1. Weigh the desired amount of **NNC 05-2090** powder in a sterile microcentrifuge tube.

2. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
3. Vortex the solution thoroughly to dissolve the compound. If complete dissolution is not achieved, gentle warming in a 37°C water bath or brief sonication can be applied.
4. Visually inspect the solution to ensure it is clear and free of any particulate matter.
5. Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
6. Store the stock solution at -20°C or -80°C. Stock solutions in DMSO are stable for up to 6 months at -80°C and 1 month at -20°C when stored properly away from moisture.[\[4\]](#)

Protocol 2: Preparation of Aqueous Working Solution for In Vitro Cell-Based Assays

This protocol is designed to minimize precipitation when preparing a final working solution in cell culture media.

- Materials:
 - **NNC 05-2090** DMSO stock solution (from Protocol 1)
 - Sterile, pre-warmed (37°C) complete cell culture medium
 - Sterile microcentrifuge or conical tubes
- Procedure:
 1. Thaw an aliquot of the **NNC 05-2090** DMSO stock solution at room temperature.
 2. Intermediate Dilution: In a sterile tube, add a small volume of pre-warmed cell culture medium (e.g., 100 µL).
 3. To this, add the calculated volume of the DMSO stock solution and mix gently by pipetting.
 4. Final Dilution: Add the intermediate dilution to the final volume of pre-warmed complete culture medium to reach the desired final concentration.

5. Gently mix the final solution by inverting the tube or swirling the flask.
6. Visually inspect the final working solution for any signs of precipitation.
7. Use the freshly prepared working solution immediately in your experiment.

Protocol 3: Preparation of NNC 05-2090 Solution for In Vivo Administration[5]

This protocol utilizes a solubilizing agent to achieve a higher concentration of **NNC 05-2090** in an aqueous-based vehicle suitable for in vivo studies.

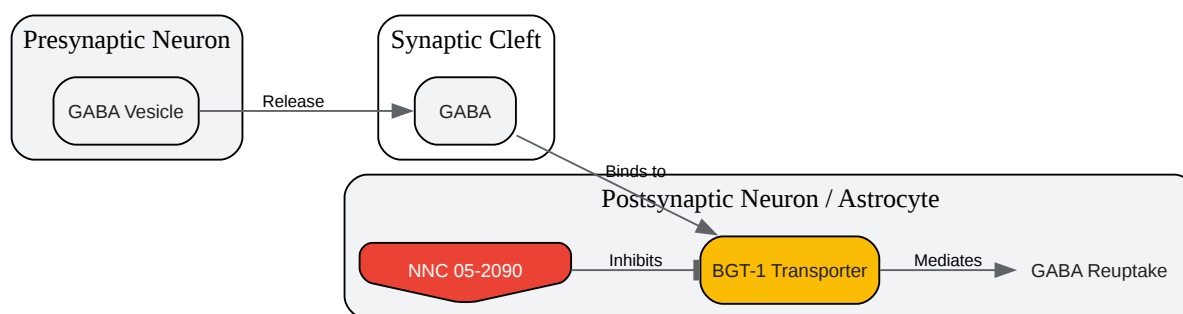
- Materials:
 - **NNC 05-2090** DMSO stock solution (e.g., 25 mg/mL)
 - Sulfobutylether- β -cyclodextrin (SBE- β -CD)
 - Sterile Saline
 - Sterile tubes
- Procedure:
 1. Prepare 20% SBE- β -CD in Saline: Dissolve 2 g of SBE- β -CD powder in 10 mL of sterile saline. Ensure it is completely dissolved and the solution is clear. This solution can be stored at 4°C for up to one week.
 2. Prepare the Final Formulation: To prepare a 1 mL working solution as an example, add 100 μ L of a 25 mg/mL **NNC 05-2090** DMSO stock solution to 900 μ L of the 20% SBE- β -CD in saline.
 3. Mix the solution thoroughly. This will result in a clear solution with a final **NNC 05-2090** concentration of ≥ 2.5 mg/mL (≥ 5.54 mM).
 4. It is recommended to prepare this working solution fresh on the day of use.

Signaling Pathways and Mechanisms of Action

NNC 05-2090 has a dual mechanism of action, acting as both a GABA transporter (BGT-1) inhibitor and a neuromedin U receptor 2 (NMUR2) antagonist.

Inhibition of GABA Transporter (BGT-1)

NNC 05-2090 inhibits the reuptake of the inhibitory neurotransmitter GABA from the synaptic cleft, primarily by blocking the Betaine/GABA Transporter 1 (BGT-1).[3] This leads to an increased concentration of GABA in the synapse, enhancing inhibitory neurotransmission.

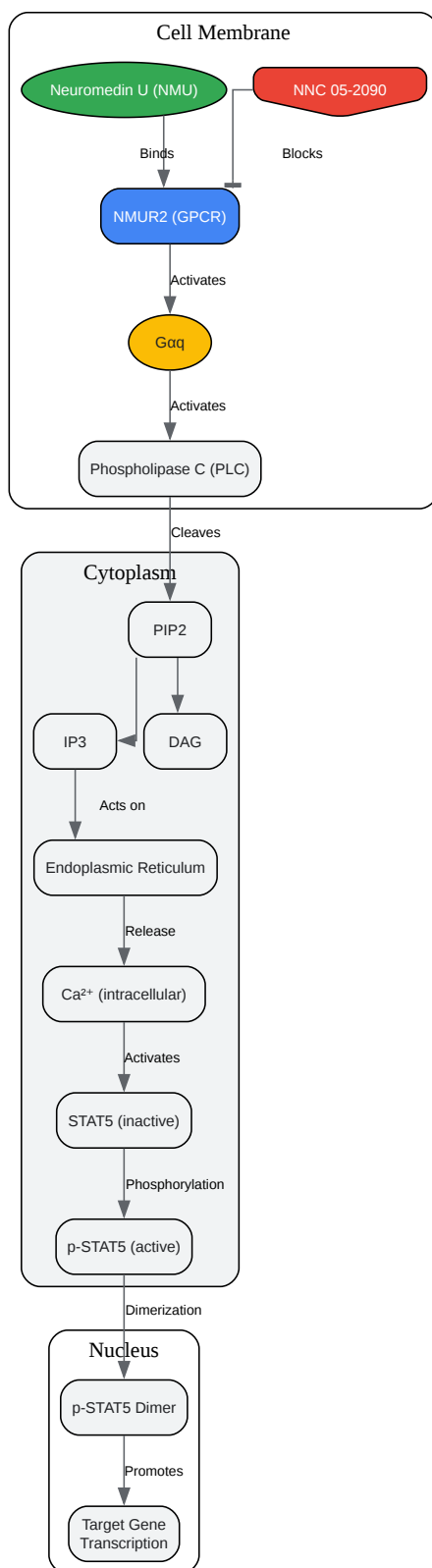


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Inhibition of GABA Reuptake by **NNC 05-2090**.

Antagonism of Neuromedin U Receptor 2 (NMUR2)

Recent studies have identified **NNC 05-2090** as an antagonist of the G protein-coupled receptor (GPCR), Neuromedin U Receptor 2 (NMUR2).[5] Upon activation by its ligand, Neuromedin U (NMU), NMUR2 couples to the Gαq protein, initiating a signaling cascade that leads to the release of intracellular calcium and the subsequent activation of the STAT5 transcription factor.[5] By blocking this receptor, **NNC 05-2090** inhibits these downstream effects.



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NNC 05-2090 as an antagonist of the NMUR2 signaling pathway.

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